

Application Notes and Protocols: Saralasin Acetate Stock Solution Preparation

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Compound of Interest

Compound Name: Saralasin Acetate

Cat. No.: B3062752

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These application notes provide a comprehensive guide to the preparation, storage, and handling of **Saralasin Acetate** stock solutions for research applications. Saralasin is a synthetic octapeptide analog of angiotensin II, acting as a competitive antagonist at the Angiotensin II Type 1 (AT1) receptor with partial agonist properties.^{[1][2]} Recent studies have also identified it as an agonist for the Angiotensin II Type 2 (AT2) receptor.^{[2][3]}

Physicochemical Properties and Data

A clear understanding of the physicochemical properties of **Saralasin Acetate** is crucial for accurate stock solution preparation and experimental design.

Property	Value	Reference
Molecular Formula	C44H71N13O13	^[4]
Molecular Weight	990.11 g/mol	^[4]
Appearance	White Powder	^[4]
Purity	≥95.0%	^[4]
CAS Number	39698-78-7	^[4]

Solubility Data

The solubility of **Saralasin Acetate** can vary depending on the solvent and its purity. It is essential to use fresh, high-quality solvents to ensure optimal dissolution.[\[4\]](#)

Solvent	Solubility	Notes
DMSO	100 mg/mL (100.99 mM)	Use fresh DMSO as moisture can reduce solubility. [4]
Water	100 mg/mL	Sonication may be required to aid dissolution. [4] [5]
Ethanol	100 mg/mL	

Recommended Storage Conditions

Proper storage is critical to maintain the stability and activity of **Saralasin Acetate** in both its powdered form and as a stock solution.

Form	Storage Temperature	Duration	Notes
Powder	-20°C	3 years	
	-80°C	2 years	Sealed storage, away from moisture. [6]
In Solvent	-80°C	1 year	Aliquot to avoid repeated freeze-thaw cycles. [4] [6]
	-20°C	1 month	

Experimental Protocol: Preparing a 10 mM Saralasin Acetate Stock Solution in DMSO

This protocol details the steps for preparing a 10 mM stock solution of **Saralasin Acetate** in Dimethyl Sulfoxide (DMSO).

Materials:

- **Saralasin Acetate** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), molecular biology grade
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

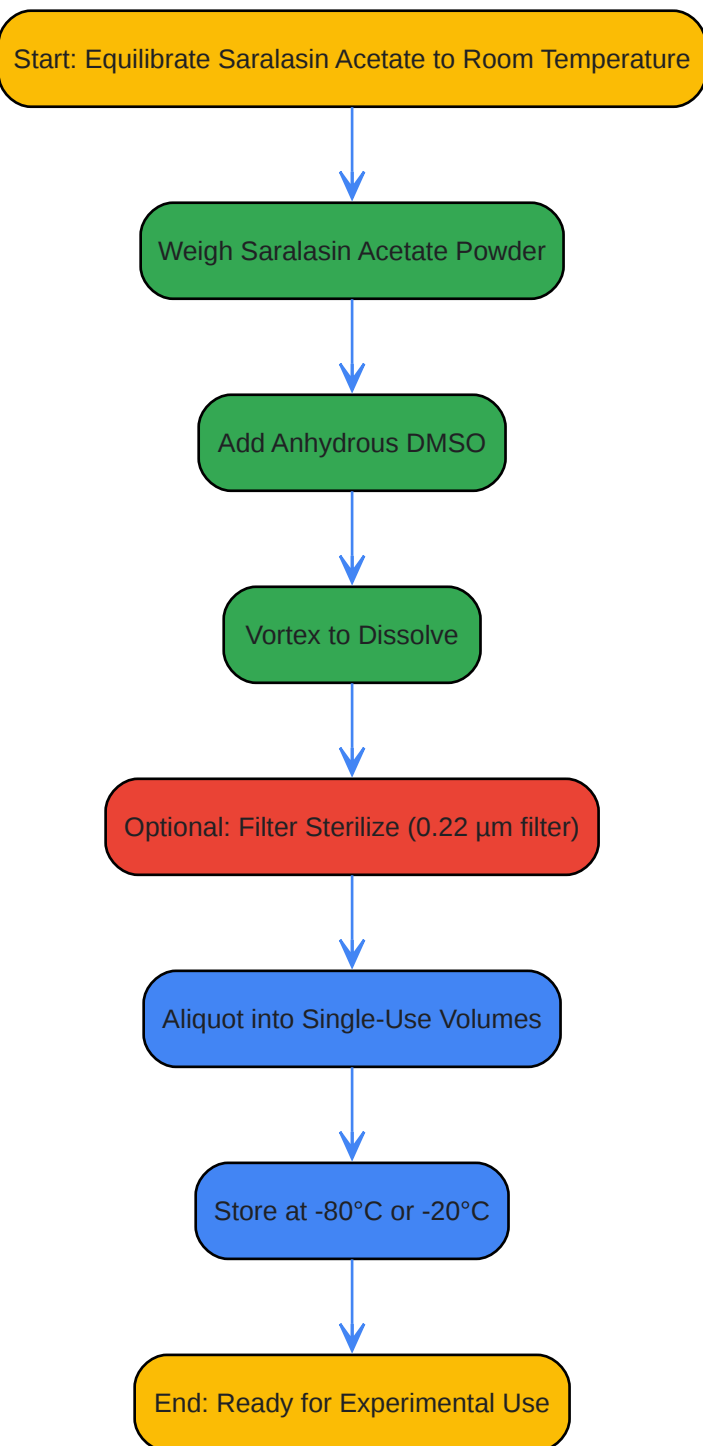
Procedure:

- **Pre-weighing Preparations:** Before opening, allow the **Saralasin Acetate** vial to equilibrate to room temperature for at least 15-20 minutes to prevent condensation.
- **Weighing:** Tare a sterile microcentrifuge tube on a calibrated analytical balance. Carefully weigh out the desired amount of **Saralasin Acetate** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 9.90 mg of **Saralasin Acetate** (Molecular Weight: 990.11 g/mol).
- **Solvent Addition:** Add the calculated volume of fresh, anhydrous DMSO to the microcentrifuge tube containing the **Saralasin Acetate** powder. For the 9.90 mg example, add 1 mL of DMSO.
- **Dissolution:** Cap the tube tightly and vortex thoroughly until the powder is completely dissolved. Gentle warming in a water bath (not exceeding 37°C) can be used to aid dissolution if necessary, but avoid excessive heat.
- **Sterilization (Optional):** If required for your specific application (e.g., cell culture), the stock solution can be filter-sterilized using a 0.22 µm syringe filter compatible with DMSO.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to minimize freeze-thaw cycles. Store the aliquots at -80°C for long-term storage (up to 1 year) or at -20°C for short-term storage (up to 1 month).^{[4][6]}

Visualizing the Workflow and Signaling Pathway

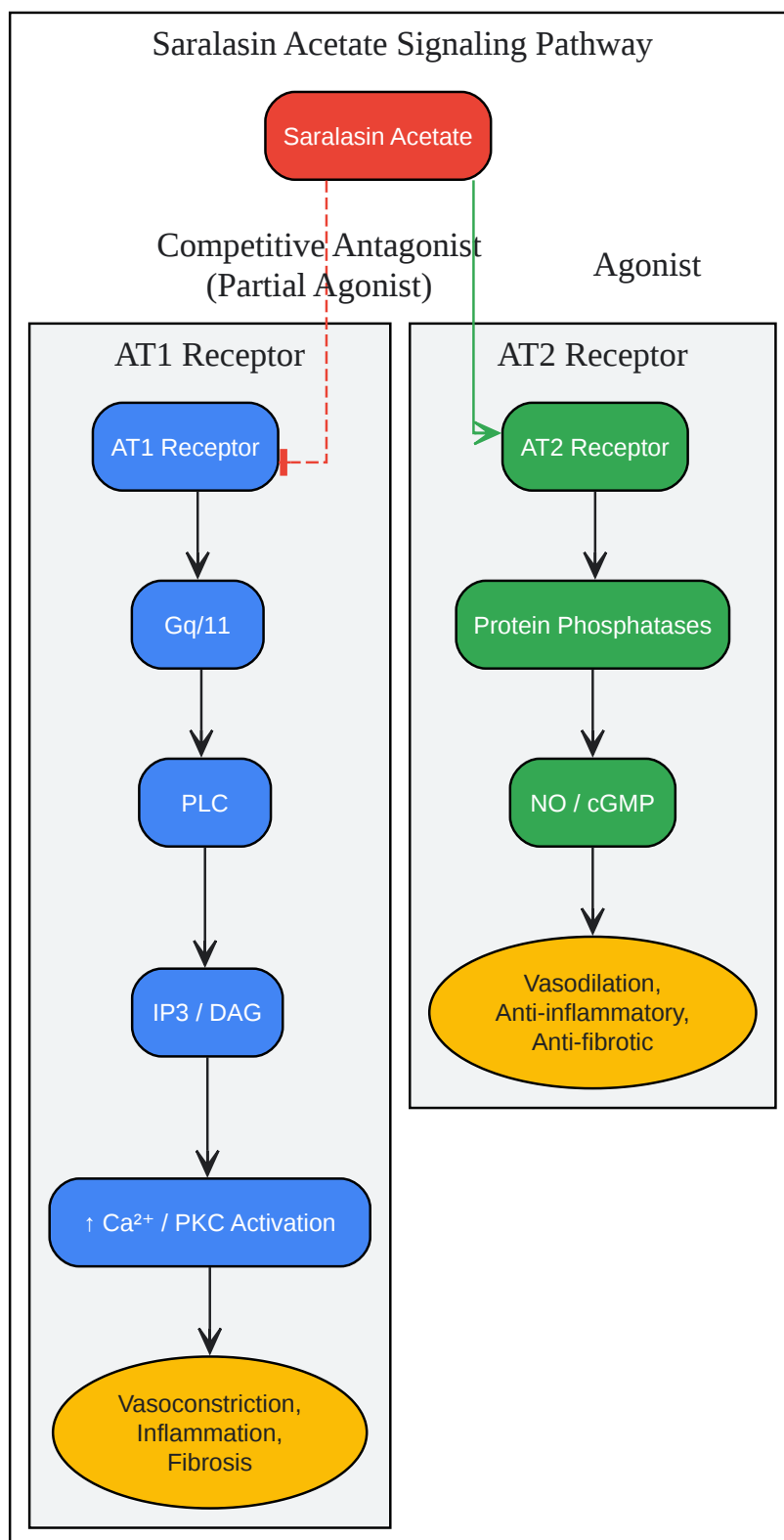
The following diagrams illustrate the experimental workflow for preparing the stock solution and the signaling pathway of **Saralasin Acetate**.

Experimental Workflow: Saralasin Acetate Stock Solution Preparation



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Caption: Workflow for preparing **Saralasin Acetate** stock solution.



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Caption: **Saralasin Acetate**'s dual action on AT1 and AT2 receptors.

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